

Introduction: The Strategic Importance of the Chiral Morpholine Scaffold

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Compound of Interest

Compound Name: *Methyl 2-(morpholin-3-yl)acetate hydrochloride*
CAS No.: 1187929-21-0
Cat. No.: B1505872

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The morpholine ring is a privileged heterocyclic motif frequently incorporated into the core structure of biologically active molecules and approved pharmaceuticals.^{[1][2]} Its presence can enhance physicochemical properties such as aqueous solubility and metabolic stability, making it a highly desirable building block in modern medicinal chemistry. However, the true challenge and opportunity in drug design lie not just in the inclusion of this scaffold, but in the precise control of its three-dimensional orientation, or stereochemistry.

Chirality, the property of "handedness," is a fundamental principle in pharmacology. The enzymes, receptors, and other biological macromolecules that constitute drug targets are themselves chiral, meaning they can interact differently with the two mirror-image forms (enantiomers) of a chiral drug molecule.^{[3][4]} One enantiomer (the eutomer) may be responsible for the desired therapeutic effect, while the other (the distomer) could be inactive, less active, or even contribute to undesirable side effects.^[5] Consequently, regulatory agencies and the pharmaceutical industry have increasingly shifted from developing racemic mixtures to single-enantiomer drugs to improve safety, efficacy, and selectivity.^{[3][6]}

This guide provides a comprehensive technical overview of chiral Methyl 2-(morpholin-3-yl)acetate, a versatile building block for introducing the C3-substituted morpholine moiety. As a Senior Application Scientist, my objective is not merely to list suppliers but to provide a framework for sourcing, validating, and effectively utilizing this critical intermediate. We will delve into the causality behind experimental choices, from supplier qualification and analytical verification to practical handling, ensuring that every step is part of a self-validating system for robust and reproducible research.

Part 1: Commercial Availability and Supplier Qualification

Sourcing a chiral intermediate is the foundational step upon which all subsequent research is built. The quality and reliability of the starting material directly impact the validity of experimental outcomes. Chiral Methyl 2-(morpholin-3-yl)acetate is available from several specialized chemical suppliers, typically as the (R)- or (S)-enantiomer, and often as a salt (e.g., hydrochloride) to improve handling and stability.

Comparative Supplier Overview

The following table summarizes representative commercial sources for this chiral building block. It is essential to note that availability and specifications can change, and researchers should always obtain the latest information directly from the supplier.

Supplier	Product Name	CAS Number	Purity/Specific ation	Representative Link
Fluorochem	(R)-Methyl 2-(morpholin-3-yl)acetate	1217685-44-3 (HCl salt)	>97%	[7] [8]
Smolecule	methyl 2-((S)-morpholin-2-yl)acetate*	N/A for this isomer	In Stock	[9]
BLD Pharm	(S)-Morpholin-3-ylmethanol	211053-50-8	97%	[10]
BLD Pharm	Morpholin-2-ylmethanol	103003-01-6	97%	[11]

*Note: This is the C2-substituted isomer, highlighting the importance of careful name and structure verification. **Note: The related chiral alcohol is often a precursor and may be offered by suppliers of the target ester. It serves as a viable synthetic starting point.

Expertise in Action: Beyond the Catalog Listing

A catalog listing is merely an invitation; true scientific diligence requires deeper validation. Here is the causality behind a rigorous supplier qualification process:

- Request a Certificate of Analysis (CoA) for a Specific Lot: Do not rely on a generic technical data sheet. The CoA provides lot-specific data on purity (typically by HPLC or GC) and identity (by ^1H NMR).
- Scrutinize Enantiomeric Purity Data: The most critical parameter for a chiral building block is its enantiomeric excess (ee%). The CoA must specify the ee% and the analytical method used (e.g., chiral HPLC). An ee% of $\geq 98\%$ is standard for drug discovery applications.
- Evaluate Structural Characterization Data: The provided ^1H NMR and mass spectrometry data should be consistent with the expected structure. Any unexpected peaks could indicate impurities that may interfere with subsequent reactions.

- Inquire about Batch-to-Batch Consistency: For long-term projects or scale-up activities, understanding the supplier's ability to provide consistent quality across different batches is paramount.

Part 2: Physicochemical Properties and Analytical Characterization

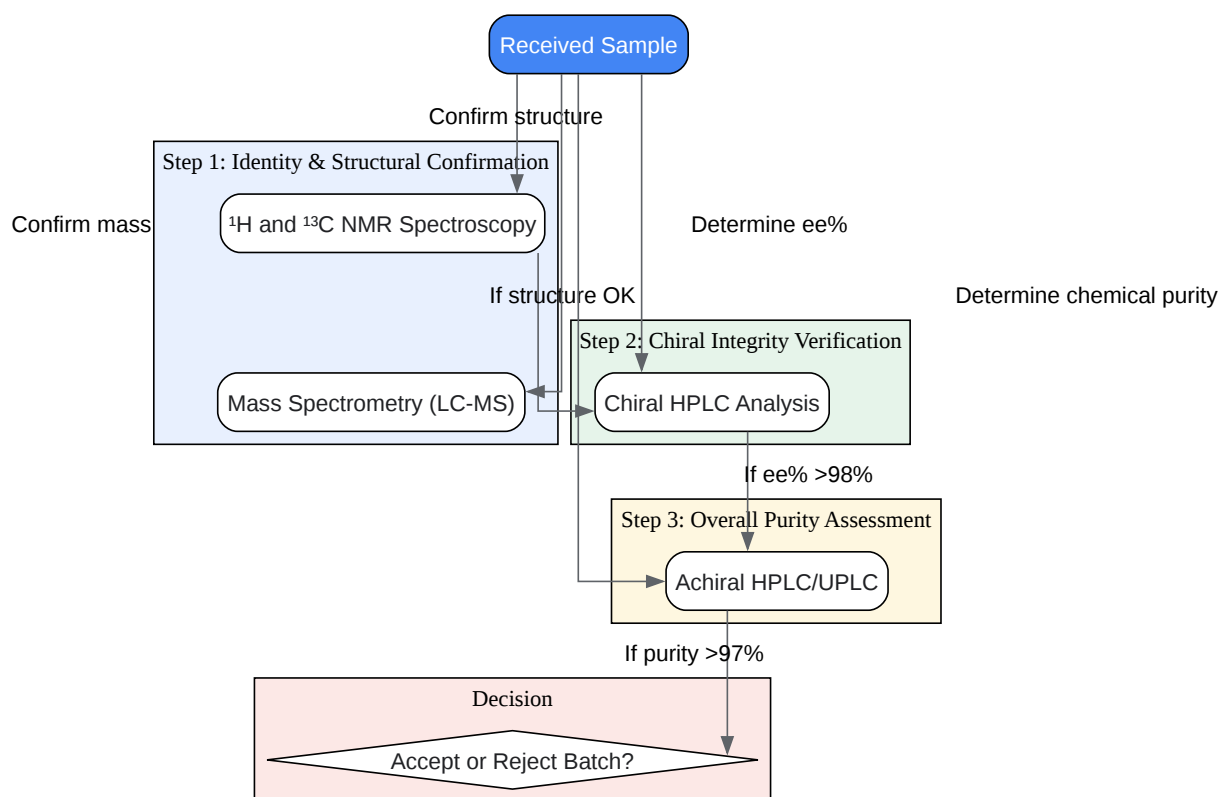
Upon receipt, independent verification of the material's identity, purity, and chirality is a cornerstone of trustworthy research. This section outlines the key properties and a logical workflow for in-house quality control.

Key Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₃ NO ₃	PubChem[12]
Molecular Weight	159.18 g/mol	PubChem[12]
Canonical SMILES	C1COCC(NC1)CC(=O)OC	PubChem[12]
Appearance	Typically an oil or low-melting solid (often supplied as a salt)	General Chemical Knowledge
Solubility	Soluble in methanol, ethanol, DMSO, water (especially as HCl salt)	General Chemical Knowledge

Workflow for Analytical Quality Control

The following diagram illustrates a standard, self-validating workflow for confirming the quality of a received batch of chiral Methyl 2-(morpholin-3-yl)acetate.



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Caption: Logical workflow for the quality control of incoming chiral intermediates.

Expected Analytical Signatures

- ^1H NMR Spectroscopy: The spectrum should show characteristic signals for the morpholine ring protons, the methylene group adjacent to the ester, and the methyl group of the ester. Key signals would include the diastereotopic protons of the morpholine ring, which often

appear as complex multiplets. The methoxy group ($-\text{OCH}_3$) should appear as a sharp singlet around 3.7 ppm.[13]

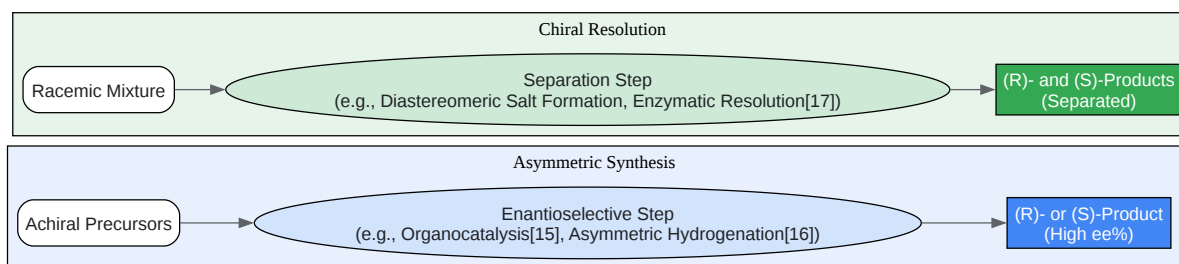
- ^{13}C NMR Spectroscopy: The carbon spectrum will confirm the number of unique carbon environments. Expect signals for the ester carbonyl ($\sim 170\text{-}175$ ppm), the methoxy carbon (~ 52 ppm), and four distinct signals for the carbons of the morpholine ring and the adjacent methylene group.[14]
- Mass Spectrometry: Using electrospray ionization (ESI) in positive mode, the expected $[\text{M}+\text{H}]^+$ ion would be at m/z 160.10.

Part 3: Synthesis and Application Insights

Understanding the synthetic origin of a building block provides insight into potential impurities and its reactivity. Its applications demonstrate its value in constructing complex, high-value molecules.

Synthetic Strategies

Commercial enantiopure Methyl 2-(morpholin-3-yl)acetate is typically produced via one of two main strategies. The choice of strategy impacts cost, scalability, and the final enantiomeric purity.



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